

In-Depth Technical Guide: Molecular Weight of Dimethyldioctadecylammonium Iodide

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Compound of Interest

Compound Name: *Dimethyldioctadecylammonium Iodide*

Cat. No.: *B1340579*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **dimethyldioctadecylammonium iodide**, a quaternary ammonium compound with applications in various scientific fields.

Data Presentation: Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **dimethyldioctadecylammonium iodide** is C₃₈H₈₀IN₁[1][2][3][4]. The calculation of its molecular weight is detailed in the table below.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	38	12.011	456.418
Hydrogen	H	80	1.008	80.64
Iodine	I	1	126.904	126.904
Nitrogen	N	1	14.007	14.007
Total			677.969	

Note: The atomic weights used are the conventional atomic weights provided by IUPAC.^{[5][6][7][8][9]}

The calculated molecular weight of **dimethyldioctadecylammonium iodide** is 677.97 g/mol^{[2][3][4]}.

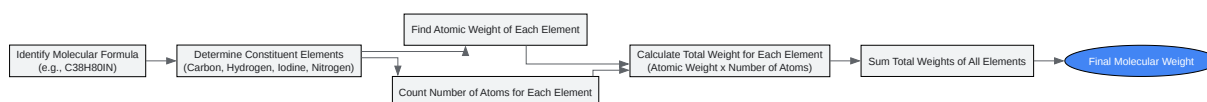
Experimental Protocols & Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the standard atomic weights of its elements. As such, experimental protocols for its determination are not typically required for this specific piece of information. Similarly, signaling pathways are not relevant to the intrinsic physical property of molecular weight.

For researchers interested in the experimental characterization of **dimethyldioctadecylammonium iodide**, techniques such as mass spectrometry would be employed to confirm its molecular mass and structure.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for calculating the molecular weight of a chemical compound.



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Caption: Logical workflow for molecular weight calculation.

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